

Comprehensive Spectral Analysis: 3-[(2-Chloro-4-fluorobenzyl)oxy]benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-[(2-Chloro-4-fluorobenzyl)oxy]benzaldehyde

CAS No.: 588681-49-6

Cat. No.: B1352250

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Executive Summary & Structural Context[1][2][3][4]

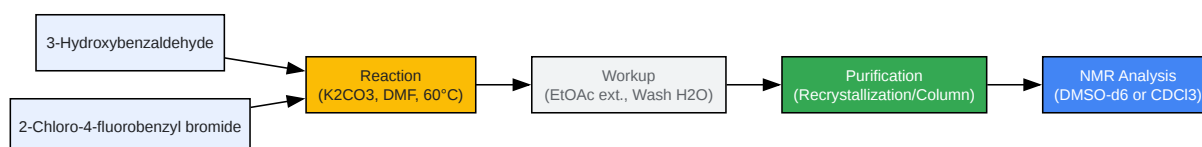
- Compound Name: **3-[(2-Chloro-4-fluorobenzyl)oxy]benzaldehyde**
- Molecular Formula: $C_{14}H_{10}ClFO_2$
- Molecular Weight: 264.68 g/mol
- Key Structural Moieties:
 - Benzaldehyde Core: Provides the characteristic downfield aldehyde proton and carbonyl carbon.
 - Ether Linkage: A Williamson ether bond connecting the two aromatic systems.
 - 2-Chloro-4-fluorophenyl Ring: A trisubstituted benzene ring introducing complex spin-spin coupling patterns (

and

) critical for identification.

Synthesis & Sample Preparation Workflow

To ensure spectral fidelity, the compound is typically synthesized via Williamson ether synthesis. The purity of the sample directly impacts the resolution of the fluorine couplings.



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Figure 1: Synthesis and preparation workflow for spectral analysis.

¹H NMR Spectroscopy (400 MHz)

Experimental Parameters

- Solvent: DMSO-

(Recommended for solubility) or CDCl₃

.

- Reference: TMS (0.00 ppm) or Residual Solvent Peak (DMSO: 2.50 ppm; CDCl₃

: 7.26 ppm).

- Key Feature: The spectrum is defined by the distinct aldehyde singlet, the benzylic methylene singlet, and two distinct aromatic systems—one simple (benzaldehyde) and one complex (fluoro-chloro ring).

Spectral Assignment Table[3][5]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment	Structural Logic
9.98	Singlet (s)	1H	-	CHO	Aldehyde proton; highly deshielded by carbonyl anisotropy.
7.68 - 7.72	Doublet of Doublets (dd)	1H		Ar-H6'	Benzyl ring proton (H6'). Deshielded by ortho-Cl and benzylic attachment.
7.54 - 7.58	Multiplet (m)	2H	-	Ar-H6, Ar-H3'	Overlap of Benzaldehyde H6 and Benzyl H3' (between Cl and F).
7.48 - 7.52	Triplet (t)	1H		Ar-H5	Benzaldehyde ring (meta to CHO).
7.42	Singlet (narrow d)	1H		Ar-H2	Benzaldehyde ring (isolated between CHO and OR).
7.30 - 7.35	Doublet of Doublets (dd)	1H		Ar-H4	Benzaldehyde ring (para to CHO).

7.20 - 7.26	Triplet of Doublets (td)	1H		Ar-H5'	Benzyl ring (ortho to F). Distinctive splitting due to Fluorine.
5.24	Singlet (s)	2H	-	O-CH ₂ -Ar	Benzylic methylene. Shifted downfield by Oxygen and Phenyl ring. [1]

Mechanistic Insight: The Fluorine Effect

The proton on the fluorinated ring at position 5' (meta to the benzylic attachment) exhibits a characteristic Triplet of Doublets (td) or pseudo-triplet. This arises because the proton couples to the adjacent fluorine (

Hz) and the adjacent proton H6' (

Hz) with similar magnitude, creating an apparent triplet, which is then finely split by the meta-proton H3'.

¹³C NMR Spectroscopy (100 MHz)

Experimental Parameters

- Decoupling: Proton-decoupled (

C{

H}).

- Solvent: DMSO-

(39.5 ppm septet) or CDCl₃

(77.1 ppm triplet).

- Key Feature: The presence of Fluorine (

F, Spin 1/2) causes carbon signals to split into doublets. The magnitude of the coupling constant (

) is the primary tool for assigning the fluorinated ring carbons.

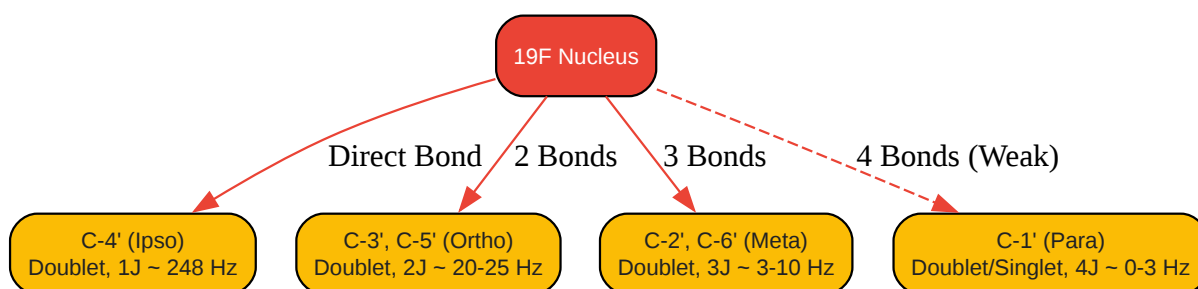
Spectral Assignment Table[3][5]

Chemical Shift (δ , ppm)	Multiplicity	(Hz)	Assignment	Carbon Type
192.1	Singlet	-	C=O	Carbonyl (Aldehyde)
162.5	Doublet		C-4'	C-F ipso carbon (Direct attachment)
158.9	Singlet	-	C-3	C-O (Benzaldehyde ring)
138.1	Singlet	-	C-1	C-CHO (Benzaldehyde ring)
134.2	Doublet		C-2'	C-Cl (Couples to meta-F)
131.5	Doublet		C-6'	Aromatic CH (Benzyl ring)
130.8	Singlet	-	C-5	Aromatic CH (Benzaldehyde ring)
129.5	Doublet		C-1'	Quaternary C (Benzyl attachment)
123.4	Singlet	-	C-6	Aromatic CH (Benzaldehyde ring)
121.8	Singlet	-	C-4	Aromatic CH (Benzaldehyde ring)
117.2	Doublet		C-3'	Aromatic CH (Ortho to F,

				Ortho to Cl)
114.5	Doublet		C-5'	Aromatic CH (Ortho to F)
113.8	Singlet	-	C-2	Aromatic CH (Ortho to O, Ortho to CHO)
68.5	Singlet	-	O-CH ₂	Benzylic Methylene

Coupling Logic Visualization

The following diagram illustrates how Fluorine coupling propagates through the carbon skeleton, aiding in the differentiation of the two aromatic rings.



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Figure 2: Propagation of

coupling constants used for signal assignment.

Structure Elucidation Logic

To validate the structure of **3-[(2-Chloro-4-fluorobenzyl)oxy]benzaldehyde**, follow this logical check:

- Verify the Linker: Look for the singlet at ~5.24 ppm in

H NMR and ~68.5 ppm in

C NMR. This confirms the Ether formation.[2]

- Confirm the Aldehyde: The singlet at ~9.98 ppm is diagnostic.
- Analyze the Fluorine Splitting:

- In

H NMR, look for the td pattern at ~7.20 ppm. This confirms the 4-fluoro substitution pattern.

- In

C NMR, identify the large doublet at ~162 ppm. If this is a singlet, the fluorine is absent (reaction failed).

- Confirm Regiochemistry (2-Chloro): The shift of the benzylic methylene (5.24 ppm) is slightly downfield compared to a non-chlorinated analog (~5.10 ppm) due to the steric and electronic influence of the ortho-chloro group.

References

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C-

F coupling constants).

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Sources

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